

"Pentyl benzoate" structural formula and molecular weight

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Compound of Interest

Compound Name: *Pentyl benzoate*

Cat. No.: *B1580521*

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An In-Depth Guide to **Pentyl Benzoate**

This technical guide provides an overview of the chemical properties of **pentyl benzoate**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

Core Chemical Information

Pentyl benzoate is an ester formed from benzoic acid and pentanol.^[1] It is also known by synonyms such as n-amyl benzoate and benzoic acid pentyl ester.^{[1][2]} This compound is recognized for its characteristic pleasant, fruity odor and typically appears as a colorless to pale yellow liquid.^[1]

Structural and Molecular Data

The structural and molecular properties of **pentyl benzoate** are fundamental for its application in scientific research. These details are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol
CAS Number	2049-96-9
SMILES	CCCCCOC(=O)C1=CC=CC=C1
InChI Key	QKNZNUNCDJZTCH-UHFFFAOYSA-N

Data sourced from multiple chemical databases confirming the molecular formula and weight.
[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Chemical Structure Diagram

The two-dimensional structure of **pentyl benzoate** illustrates the arrangement of its constituent atoms, showing a benzene ring attached to an ester group, which is in turn bonded to a five-carbon pentyl chain.

Caption: 2D structure of the **pentyl benzoate** molecule.

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